

In-Depth Technical Guide: 5-Cyclopropoxy-6-iodopicolinic Acid

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Compound of Interest

Compound Name: 5-Cyclopropoxy-6-iodopicolinic acid

Cat. No.: B14809278

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CAS 1243386-85-7 | Key Intermediate for MEK Inhibitor Synthesis[1]

Part 1: Chemical Identity & Core Metrics

5-Cyclopropoxy-6-iodopicolinic acid is a highly functionalized pyridine derivative used primarily as a scaffold in medicinal chemistry. Its structural uniqueness lies in the combination of a sterically demanding cyclopropyl ether, a reactive iodide handle for cross-coupling, and a carboxylic acid for amide formation. This molecule is a known intermediate in the synthesis of MEK inhibitors (e.g., analogs related to Trametinib).

Physicochemical Profile[1][2][3][4][5][6]

Metric	Data	Technical Context
CAS Number	1243386-85-7	Unique identifier for regulatory and cataloging purposes.[1]
IUPAC Name	5-cyclopropoxy-6-iodo-pyridine-2-carboxylic acid	Defines the substitution pattern: Carboxyl (C2), Cyclopropoxy (C5), Iodo (C6).
Molecular Formula	C ₉ H ₈ INO ₃	Contains a heavy halogen (Iodine) significantly impacting mass defect.
Molecular Weight	305.07 g/mol	Calculated using IUPAC atomic weights (C: 12.011, H: 1.008, I: 126.904, N: 14.007, O: 15.999).
Exact Mass	304.955	Monoisotopic mass (critical for High-Res MS confirmation).
LogP (Predicted)	-2.1 - 2.5	Moderately lipophilic due to the cyclopropyl and iodo groups, despite the polar acid.
pKa (Acid)	~3.5 - 4.0	The electron-withdrawing iodine and nitrogen ring lower the pKa relative to benzoic acid.

Part 2: Structural Analysis & Synthetic Logic

Molecular Architecture

The molecule is built on a pyridine-2-carboxylic acid (picolinic acid) core.

- Position 2 (-COOH): Acts as the "head" for amide coupling reactions or heterocycle formation (e.g., oxadiazoles).

- Position 5 (-O-Cyclopropyl): Provides metabolic stability and hydrophobic bulk. The cyclopropyl ether is chemically distinct from isopropyl or ethyl ethers due to the ring strain (~27.5 kcal/mol) and "banana bonds" (high p-character), which can influence binding affinity in enzyme pockets.
- Position 6 (-I): A high-value "warhead" for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira) or nucleophilic aromatic substitution ().

Synthetic Pathway Visualization

The synthesis typically proceeds via the alkylation of a hydroxy-iodo precursor. The introduction of the cyclopropyl group is the rate-limiting step due to the poor electrophilicity of cyclopropyl halides.

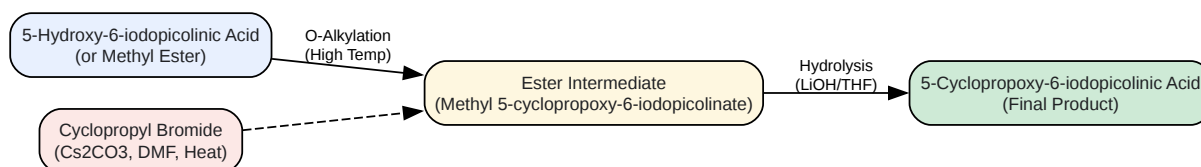


Figure 1: Standard synthetic route via O-alkylation of the 5-hydroxy precursor.

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Part 3: Experimental Protocols & Characterization

Mass Spectrometry (LC-MS) Interpretation

When analyzing this compound, the iodine atom provides a distinct signature.

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-) is preferred due to the carboxylic acid.
- Observed Mass (ESI-):

m/z.

- Observed Mass (ESI+):

m/z.

- Fragmentation Pattern:
 - Loss of CO₂ (-44 Da): Characteristic of carboxylic acids (Peak at ~262 m/z).
 - Loss of Cyclopropyl radical/group: Cleavage of the ether bond.
 - Iodine Defect: Iodine has a negative mass defect. High-resolution MS is required to distinguish it from isobaric impurities.

NMR Spectroscopy Expectations

- ¹H NMR (DMSO-d₆):
 - Aromatic Region: Two doublets (or singlets if para-like) for the pyridine protons at positions 3 and 4. Due to the electron-withdrawing Iodine at C6 and Carboxyl at C2, these signals will be deshielded (downfield, ~7.5 - 8.5 ppm).
 - Cyclopropyl Region:
 - Methine (-CH-O-): Multiplet at ~3.9 - 4.1 ppm.
 - Methylene (-CH₂-): Two multiplets at ~0.6 - 0.9 ppm (distinctive roof effect).
- ¹³C NMR:
 - Carbonyl carbon (~165 ppm).
 - C-I carbon (significantly upfield due to the heavy atom effect, often ~100-110 ppm).

Part 4: Handling, Stability & Safety (E-E-A-T)

Stability Concerns

- Photolability: Aryl iodides are susceptible to homolytic cleavage under UV light.
 - Protocol: Store in amber glass vials wrapped in aluminum foil.

- Cyclopropyl Ether Stability: While generally stable, the cyclopropyl ring can open under strong acidic conditions (e.g., neat TFA or HBr).
 - Protocol: Avoid strong Lewis acids during workup; use mild buffers (phosphate/citrate).

Safety Profile

- Skin Sensitization: Halogenated pyridines are potential sensitizers.
- H315/H319: Causes skin and serious eye irritation.
- P-Statements: Wear nitrile gloves (double-gloving recommended for iodine compounds) and handle in a fume hood to avoid inhalation of dust.

References

- BLD Pharm. (2024). Product Analysis: **5-Cyclopropoxy-6-iodopicolinic acid** (CAS 1243386-85-7).^{[1][2]} Retrieved from
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Sources

- 1. [154497-83-3|6-Iodo-5-methoxypicolinic acid|BLD Pharm \[bldpharm.com\]](#)
- 2. [1255098-43-1|Methyl 5-hydroxy-6-iodopicolinate|BLD Pharm \[bldpharm.com\]](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: 5-Cyclopropoxy-6-iodopicolinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14809278/docs#in-depth-technical-guide-5-cyclopropoxy-6-iodopicolinic-acid\]](https://www.benchchem.com/product/b14809278/docs#in-depth-technical-guide-5-cyclopropoxy-6-iodopicolinic-acid)

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